

Physical and chemical properties of Cefuroximed3

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An In-depth Technical Guide to Cefuroxime-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cefuroxime-d3**, its mechanism of action, and its application as an internal standard in bioanalytical methods. Detailed experimental protocols and visual diagrams are included to support research and development activities.

Core Physicochemical Properties

Cefuroxime-d3 is the deuterium-labeled version of Cefuroxime, a second-generation cephalosporin antibiotic.[1][2] The incorporation of three deuterium atoms on the methoxy group results in a higher molecular weight, making it an ideal internal standard for mass spectrometry-based quantification of Cefuroxime.[1][3] Its primary application is in pharmacokinetic and bioequivalence studies where precise measurement of the parent drug in biological matrices is required.[3]

Quantitative data for **Cefuroxime-d3** and its unlabeled counterpart, Cefuroxime, are summarized below for direct comparison.



Property	Cefuroxime-d3	Cefuroxime
Synonyms	(6R,7R)-3- ((Carbamoyloxy)methyl)-7- ((Z)-2-(furan-2-yl)-2-((methoxy- d3)imino)acetamido)-8-oxo-5- thia-1-azabicyclo[4.2.0]oct-2- ene-2-carboxylic acid	(6R,7R)-3- (carbamoyloxymethyl)-7- [[(2Z)-2-(furan-2-yl)-2- methoxyiminoacetyl]amino]-8- oxo-5-thia-1- azabicyclo[4.2.0]oct-2-ene-2- carboxylic acid
Molecular Formula	C16H13D3N4O8S[1][3]	C16H16N4O8S[4][5]
Molecular Weight	427.4 g/mol [1][4][6][7]	424.39 g/mol [4][5]
CAS Number	1803240-98-3[1][3][4][8]	55268-75-2[4][6][8]
Appearance	Solid[1]	White to Off-White Solid[9]
Solubility	DMSO: slightly soluble, Methanol: slightly soluble (may require heating)[1][3][10]	Water: 145 mg/L at 25°C, DMSO (Slightly), Methanol (Slightly)[9]
Storage Temperature	-20°C[6][8]	-

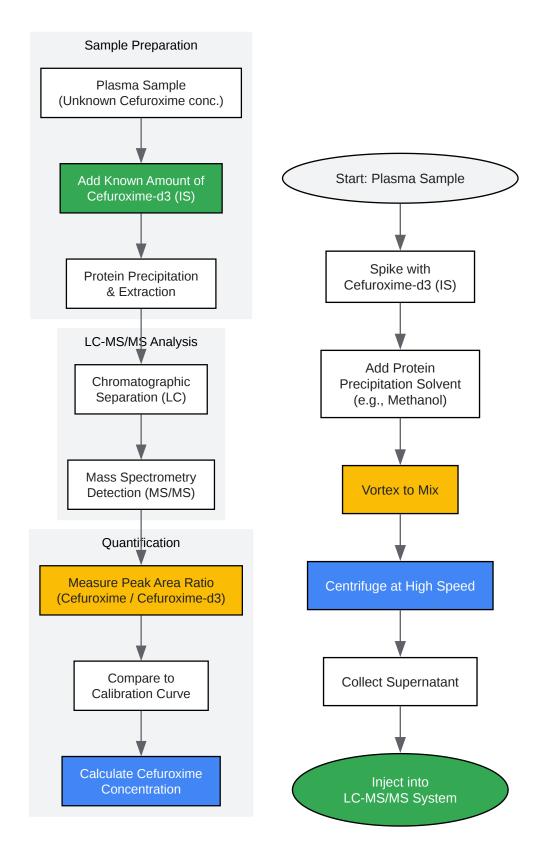
Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Cefuroxime, the active parent compound, is a beta-lactam antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[11][12] It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes crucial for the final transpeptidation step in peptidoglycan synthesis.[12][13][14] This inhibition disrupts the integrity of the cell wall, leading to cell lysis and bacterial death.[5][11] Cefuroxime shows broadspectrum activity against both Gram-positive and Gram-negative bacteria and is notably stable against many bacterial β -lactamases.[3][12][15]









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